

Application Note: Preparation of Upadacitinib-d5 Stock and Working Solutions

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Compound of Interest

Compound Name: Upadacitinib-d5

Cat. No.: B15599766

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Upadacitinib is a selective Janus kinase 1 (JAK1) inhibitor used in the treatment of several inflammatory diseases.[1][2] **Upadacitinib-d5** is the deuterated analog of Upadacitinib and is commonly used as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate determination of Upadacitinib concentrations in biological matrices.[3] The use of a stable isotope-labeled internal standard is crucial for correcting variability during sample preparation and analysis.[4] This document provides detailed protocols for the preparation of **Upadacitinib-d5** stock and working solutions to ensure accuracy and reproducibility in research and drug development applications.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and storage of **Upadacitinib-d5** solutions.

| Parameter | Stock Solution | Working Solutions |
|-----------------------|--|--|
| Compound | Upadacitinib-d5 | Upadacitinib-d5 |
| Typical Solvent | Dimethyl sulfoxide (DMSO), anhydrous | Acetonitrile, Methanol, or appropriate mobile phase |
| Typical Concentration | 1 mg/mL or 10 mM | 0.1 - 1000 ng/mL (application-dependent) |
| Preparation | Weigh solid, dissolve in solvent | Serial dilution from stock solution |
| Storage Temperature | -20°C to -80°C[5][6] | Prepared fresh, or short-term at 2-8°C[5][7] |
| Storage Container | Amber glass vial with a tight-fitting septum[7][8] | Silanized glass or low-adsorption polypropylene vials[5] |
| Long-term Stability | Up to 2 years at -80°C in DMSO[6] | Recommended to be prepared fresh daily[7] |

Experimental Protocols

Protocol 1: Preparation of Upadacitinib-d5 Stock Solution (1 mg/mL)

This protocol describes the preparation of a 1 mg/mL stock solution of **Upadacitinib-d5** in DMSO.

Materials:

- **Upadacitinib-d5** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Class A volumetric flask (e.g., 1 mL or 5 mL)

- Calibrated pipettes
- Vortex mixer
- Amber glass vials with PTFE-lined caps
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Equilibration:** Allow the vial containing the solid **Upadacitinib-d5** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of atmospheric moisture.^{[5][7]}
- **Weighing:** Accurately weigh the desired amount of **Upadacitinib-d5** powder using a calibrated analytical balance. For a 1 mg/mL solution in a 1 mL volumetric flask, weigh approximately 1 mg.
- **Transfer:** Carefully transfer the weighed powder into a Class A volumetric flask.
- **Dissolution:** Add a small volume of anhydrous DMSO (approximately 50-70% of the final volume) to the flask to dissolve the powder.^[6] Gently vortex the flask to ensure complete dissolution.^[5]
- **Dilution to Volume:** Once the solid is completely dissolved, add DMSO to the flask until the meniscus reaches the calibration mark.
- **Homogenization:** Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use amber glass vials to avoid repeated freeze-thaw cycles.^[6] Clearly label each vial with the compound name, concentration, solvent, and preparation date. Store the aliquots at -20°C or -80°C for long-term stability.^{[5][6]}

Protocol 2: Preparation of Upadacitinib-d5 Working Solutions

This protocol outlines the preparation of working solutions from the 1 mg/mL stock solution via serial dilution. The final concentrations of the working solutions will depend on the specific requirements of the analytical method.

Materials:

- **Upadacitinib-d5** stock solution (1 mg/mL)
- Dilution solvent (e.g., acetonitrile, methanol, or the mobile phase used in the analytical method)[5]
- Calibrated pipettes
- Low-adsorption microcentrifuge tubes or silanized glass vials[5]
- Vortex mixer

Procedure:

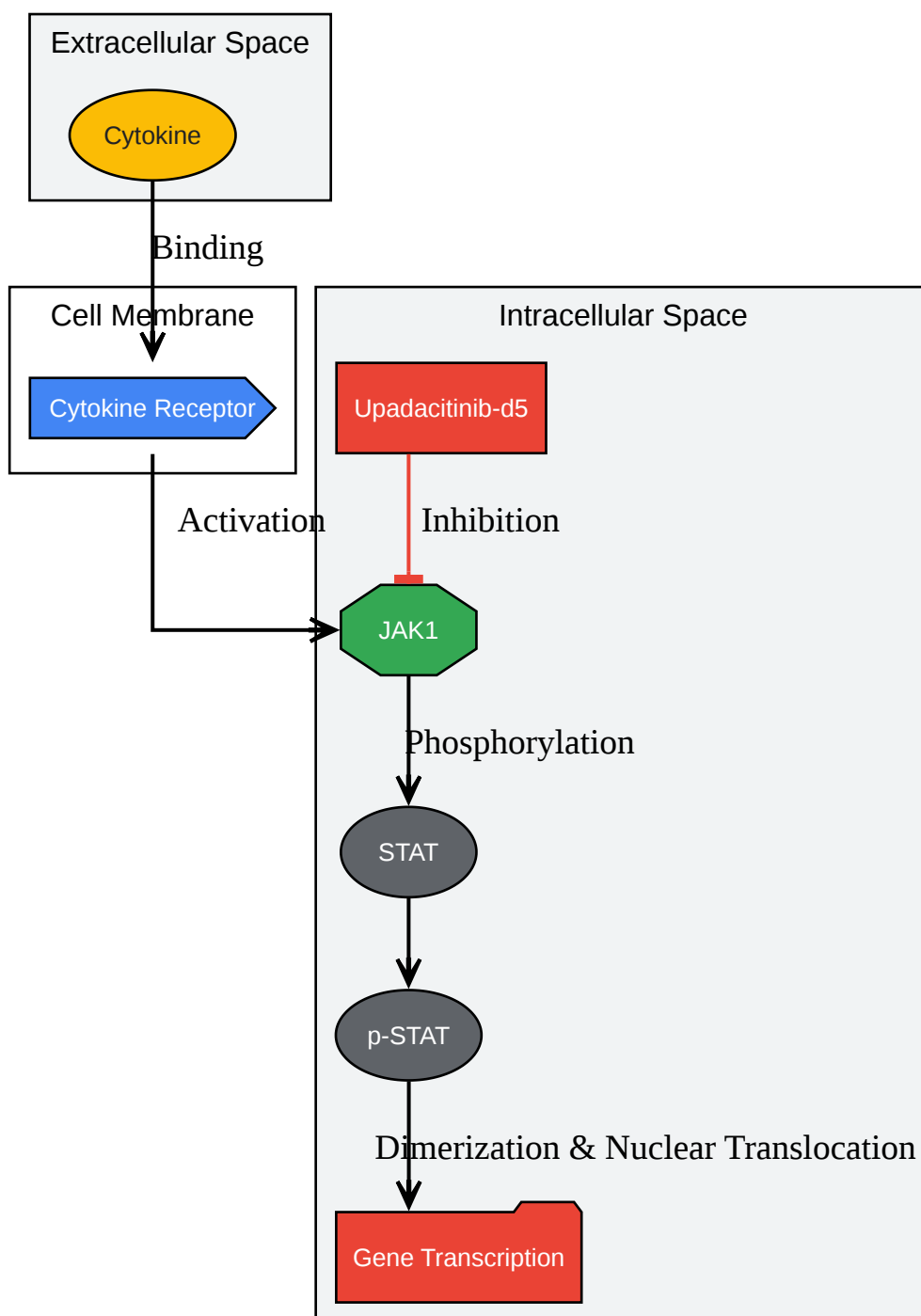
- **Equilibration:** Allow the frozen stock solution aliquot to thaw completely and equilibrate to room temperature.[7]
- **Intermediate Dilution (if necessary):** Depending on the desired final concentration, an intermediate dilution step may be required. For example, to prepare a 1 µg/mL intermediate solution from a 1 mg/mL stock:
 - Pipette 10 µL of the 1 mg/mL stock solution into a clean vial.
 - Add 990 µL of the dilution solvent.
 - Vortex to mix thoroughly. This creates a 1:100 dilution, resulting in a 10 µg/mL solution. A further 1:10 dilution would yield a 1 µg/mL solution.
- **Final Working Solution Preparation:** Prepare the final working solutions by diluting the stock or intermediate solution to the desired concentrations. For example, to prepare a 10 ng/mL working solution from a 1 µg/mL intermediate solution:
 - Pipette 10 µL of the 1 µg/mL intermediate solution into a clean vial.

- Add 990 μL of the dilution solvent.
- Vortex to mix thoroughly.
- Fresh Preparation: It is recommended to prepare working solutions fresh on the day of analysis to minimize potential degradation or adsorption to container walls, especially for low concentrations.^[7]

Visualizations

Signaling Pathway

Upadacitinib is a selective inhibitor of the JAK1 signaling pathway. The diagram below illustrates the general mechanism of action.

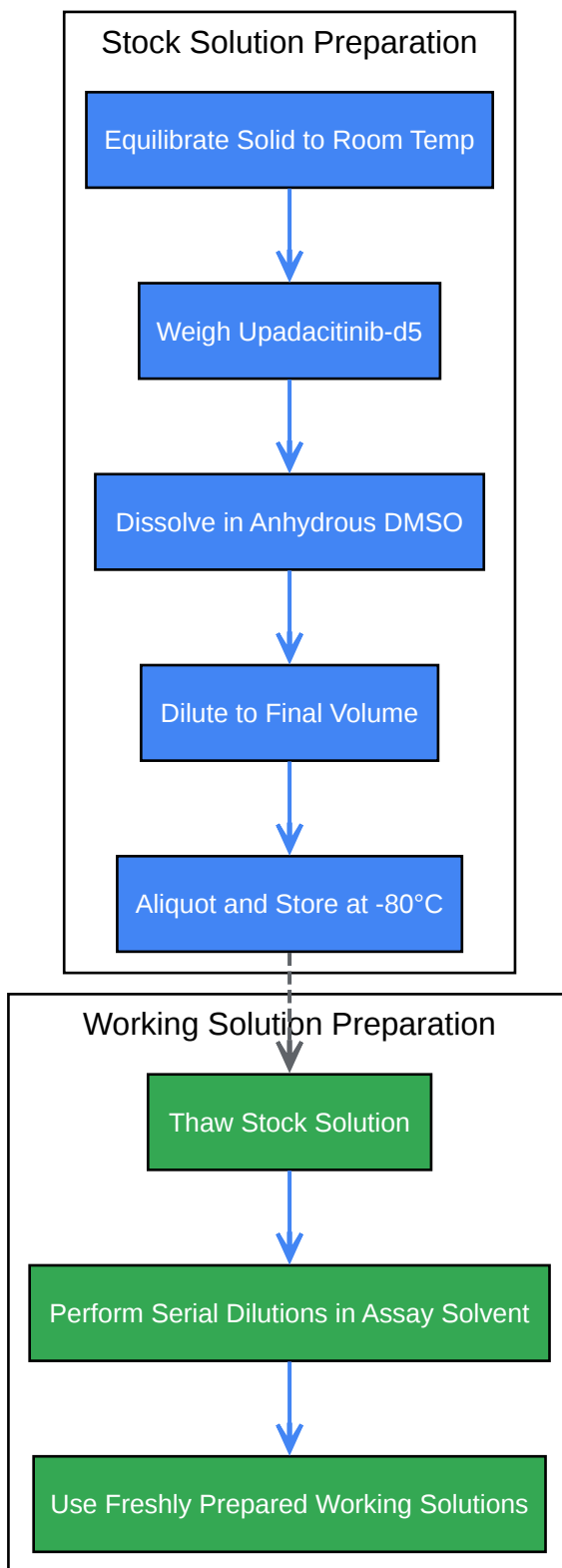


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Caption: **Upadacitinib-d5** acts as an internal standard for Upadacitinib, which inhibits JAK1 phosphorylation.

Experimental Workflow

The following diagram outlines the workflow for the preparation of **Upadacitinib-d5** stock and working solutions.



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Caption: Workflow for preparing **Upadacitinib-d5** stock and working solutions.

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